

Application Notes and Protocols: Endothelial Cell Tube Formation Assay

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Compound of Interest

Compound Name: GW768505A free base

Cat. No.: B1663866

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These application notes provide a detailed protocol for the endothelial cell tube formation assay, a widely used in vitro method to assess angiogenesis. The notes also outline the key signaling pathways involved in this process and provide a framework for data analysis.

Note: While this document provides a comprehensive overview of the endothelial cell tube formation assay, a thorough literature search did not yield specific data on the effects of **GW768505A free base** in this particular assay. The provided protocols and data presentation formats can be adapted for testing this and other novel compounds.

I. Introduction to the Endothelial Cell Tube Formation Assay

The endothelial cell tube formation assay is a rapid and quantitative method to evaluate the pro- or anti-angiogenic potential of compounds.^[1] This assay mimics the later stages of angiogenesis, where endothelial cells differentiate and organize to form capillary-like structures.^[1] When cultured on a basement membrane extract (BME) or Matrigel, endothelial cells will form interconnected, tube-like structures.^[1] The extent of tube formation, including the number of branches, loops, and total tube length, can be quantified to assess the angiogenic response.

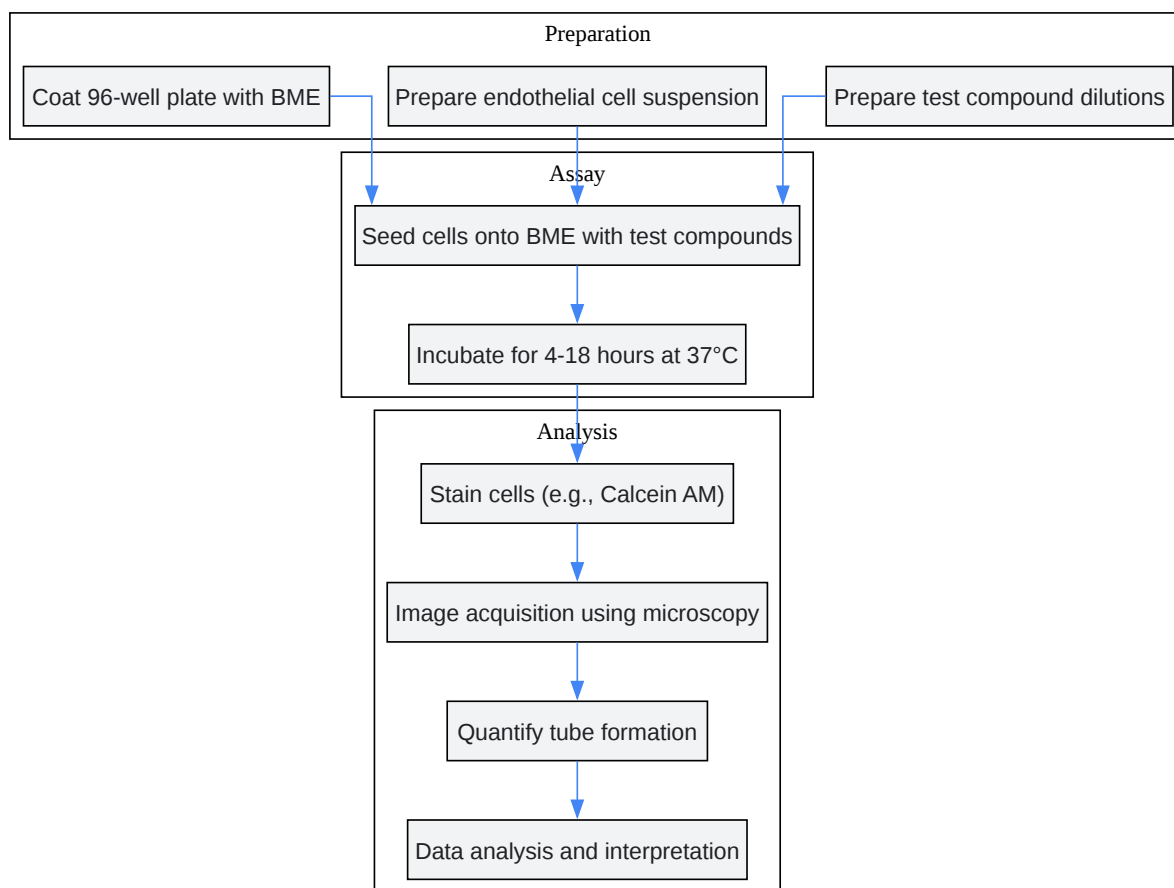
II. Experimental Protocol: Endothelial Cell Tube Formation Assay

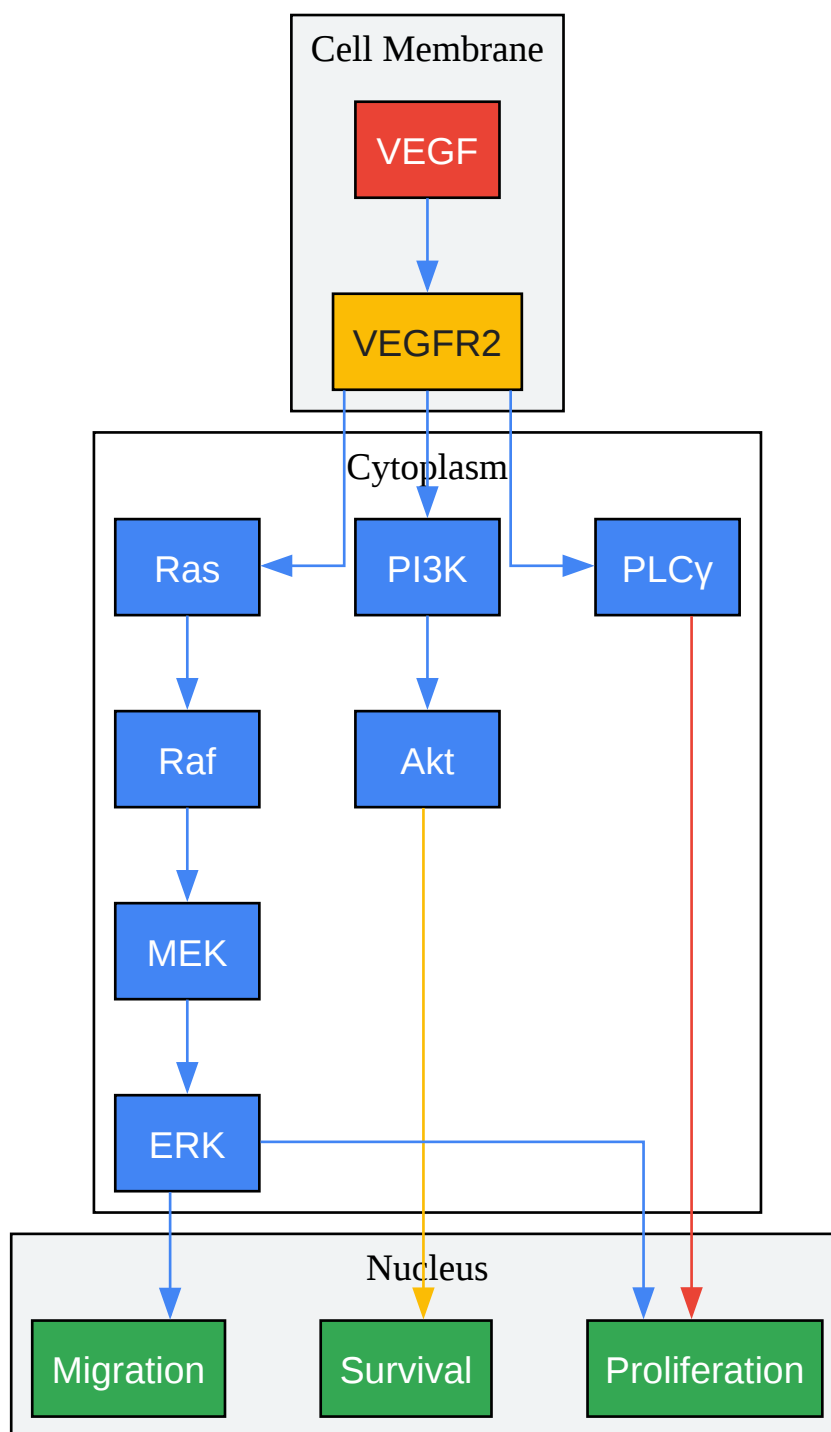
This protocol provides a general guideline for performing the endothelial cell tube formation assay. Optimization may be required depending on the endothelial cell type and specific experimental conditions.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs) or other endothelial cell lines (e.g., HMEC-1)
- Endothelial Cell Growth Medium
- Basement Membrane Extract (BME), such as Matrigel®
- 96-well tissue culture plates
- Test compound (e.g., **GW768505A free base**) and vehicle control
- Calcein AM (for fluorescent visualization)
- Phosphate Buffered Saline (PBS)
- Inverted microscope with a camera
- Image analysis software (e.g., ImageJ with Angiogenesis Analyzer plugin)

Experimental Workflow Diagram:





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References

- 1. Endothelial Cell Tube Formation Assay for the In Vitro Study of Angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
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